

Safeguarding Your Research: A Comprehensive Guide to Handling N-Boc-L-tert-Leucine

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Compound of Interest

Compound Name: *N-Boc-L-tert-Leucine*

Cat. No.: *B558209*

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **N-Boc-L-tert-Leucine**. This guide provides procedural, step-by-step guidance to ensure laboratory safety and build confidence in chemical handling protocols.

N-Boc-L-tert-Leucine is a combustible solid that requires careful handling to minimize risk to laboratory personnel.^[1] Adherence to the following personal protective equipment (PPE) and operational plans is crucial for maintaining a safe research environment.

Personal Protective Equipment (PPE)

When handling **N-Boc-L-tert-Leucine**, the consistent use of appropriate personal protective equipment is your first line of defense. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Respiratory Protection	Dust mask type N95 (US)	To prevent inhalation of the powdered compound. ^[1]
Eye Protection	Eyeshields	To protect eyes from dust particles.
Hand Protection	Chemical-resistant gloves	To prevent skin contact. ^[2]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Safety and Physical Properties

A summary of key quantitative data and physical properties of **N-Boc-L-tert-Leucine** is provided below for easy reference.

Property	Value
Molecular Weight	231.29 g/mol [1] [3] [4]
Melting Point	118-121 °C [1]
Storage Temperature	+4 °C
CAS Number	62965-35-9 [1] [3]
Storage Class Code	11 - Combustible Solids [1]

Operational Plan for Handling N-Boc-L-tert-Leucine

This section provides a step-by-step guide for the safe handling of **N-Boc-L-tert-Leucine** throughout the experimental workflow.

1. Pre-Handling and Preparation:

- Ensure that the safety data sheet (SDS) for **N-Boc-L-tert-Leucine** is readily accessible.
- Verify that all required PPE is available and in good condition.
- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- Have an emergency plan in place, including the location of the nearest eyewash station and safety shower.

2. Handling the Compound:

- Don the appropriate PPE: N95 dust mask, eyeshields, gloves, and a lab coat.[\[1\]](#)
- Carefully open the container to avoid creating airborne dust.

- Use a spatula or other appropriate tool to transfer the desired amount of the compound. Avoid scooping directly from the container with weighing paper.
- If weighing the compound, do so in a fume hood or on a balance with a draft shield.
- Close the container tightly after use.

3. Storage:

- Store **N-Boc-L-tert-Leucine** in a sealed container in a cool, dry place.
- Keep it away from oxidizing agents.
- The recommended storage temperature is +4 °C.

4. Disposal Plan:

- Dispose of unused **N-Boc-L-tert-Leucine** and any contaminated materials as chemical waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#)
- Contaminated gloves and other disposable materials should be placed in a designated, sealed waste container.[\[2\]](#)
- Do not dispose of **N-Boc-L-tert-Leucine** down the drain or in the regular trash.

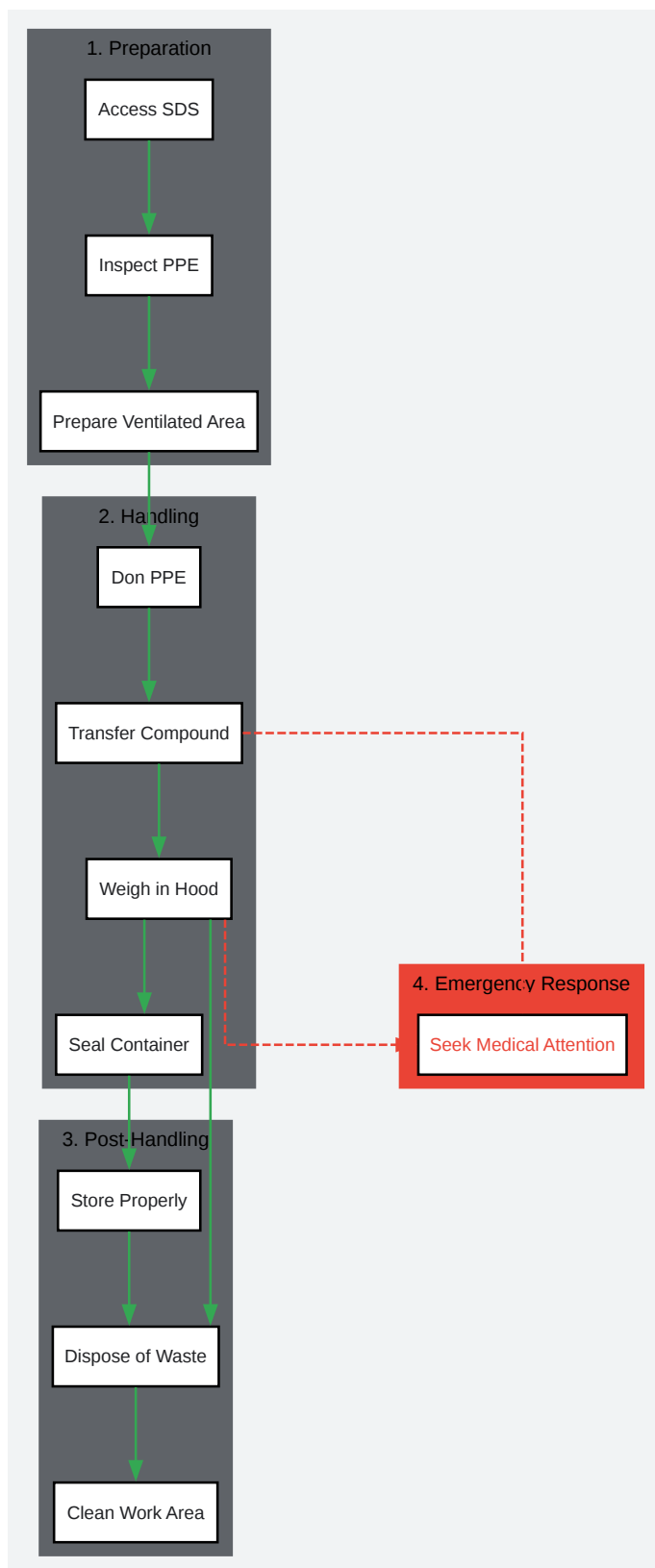
5. Emergency Procedures:

- In case of inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[2\]](#)
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[\[2\]](#)
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[\[2\]](#)

- In case of ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[2]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **N-Boc-L-tert-Leucine**.



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Caption: Workflow for the safe handling of **N-Boc-L-tert-Leucine**.

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